



# ATTO 532 NHS Ester: Application Notes and Protocols for Flow Cytometry

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Compound of Interest		
Compound Name:	ATTO 532 NHS ester	
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### Introduction

ATTO 532 is a fluorescent dye belonging to the rhodamine family, known for its exceptional performance in various fluorescence-based applications, including flow cytometry (FACS).[1][2] Its NHS ester derivative is specifically designed for the covalent labeling of primary and secondary amine groups present in proteins, such as antibodies, making it an invaluable tool for immunophenotyping and other cell analysis assays.[3] Key characteristics of ATTO 532 include strong absorption, high fluorescence quantum yield, excellent photostability, and superb water solubility, which contribute to bright and stable fluorescent signals in aqueous environments.[2][4] This document provides detailed application notes and protocols for the use of **ATTO 532 NHS ester** in flow cytometry.

## **Properties of ATTO 532**

ATTO 532 is optimally excited by the 532 nm laser line, which is common on many flow cytometers.[1][3] Its spectral properties make it a suitable alternative to other fluorochromes such as Alexa Fluor 532 and HEX™.



Property	Value	Reference
Excitation Maximum (\(\lambda\)ex)	532 nm	[5]
Emission Maximum (λem)	553 nm	[5]
Molar Extinction Coefficient (εmax)	115,000 cm <sup>-1</sup> M <sup>-1</sup>	[5]
Fluorescence Quantum Yield (η)	0.90	[5]
Fluorescence Lifetime (τ)	3.8 ns	[5]

## **Experimental Protocols**

## I. Antibody Labeling with ATTO 532 NHS Ester

This protocol outlines the procedure for conjugating **ATTO 532 NHS ester** to an antibody. The protocol is optimized for labeling 1 mg of an IgG antibody but can be scaled accordingly.

#### Materials:

- ATTO 532 NHS ester
- Antibody (e.g., IgG) free of amine-containing buffers (like Tris) and stabilizers (like BSA).
- Amine-free, anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO).[3]
- Sodium bicarbonate buffer (1 M, pH 8.3-9.0).
- Phosphate-Buffered Saline (PBS), pH 7.2-7.4.[6]
- Purification column (e.g., Sephadex G-25 or equivalent).[7]

#### Procedure:

• Antibody Preparation:



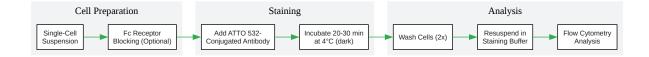
- Dissolve the antibody in bicarbonate buffer (0.1 M, pH 8.3) to a final concentration of 2 mg/mL. Protein concentrations below 2 mg/mL may decrease labeling efficiency.
- If the antibody is in a buffer containing amines (e.g., Tris), it must be dialyzed against PBS prior to labeling.
- ATTO 532 NHS Ester Stock Solution Preparation:
  - Immediately before use, dissolve 1 mg of ATTO 532 NHS ester in 100 μL of anhydrous, amine-free DMSO to create a 10 mg/mL stock solution.[6]
  - This solution should be prepared fresh to avoid hydrolysis of the NHS ester.[3][7]
- · Conjugation Reaction:
  - The optimal molar ratio of dye to antibody can vary. A starting point of a 5:1 to 20:1 molar ratio is recommended.[6] For an IgG antibody (150 kDa), a 10:1 molar ratio is a good starting point.[6]
  - Add the calculated volume of the ATTO 532 NHS ester stock solution to the antibody solution while gently vortexing.[6]
  - Incubate the reaction for 1 hour at room temperature, protected from light, with continuous stirring or rotation.[6]
- Purification of the Conjugate:
  - Separate the labeled antibody from the unreacted dye using a gel filtration column (e.g., Sephadex G-25).[7]
  - Equilibrate the column with PBS (pH 7.2-7.4).[7]
  - Apply the reaction mixture to the column and elute with PBS. The first colored band to elute is the conjugated antibody.
- Storage of the Conjugate:



Store the purified conjugate at 4°C, protected from light. For long-term storage, add a
preservative like 2 mM sodium azide and store at 4°C, or aliquot and freeze at -20°C.[7]
Avoid repeated freeze-thaw cycles.[8]

Diagram of the Antibody Labeling Workflow:





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